

An In-depth Technical Guide to the Safe Handling of Iodoethane-d5

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Compound of Interest

Compound Name: Ethane-d5, iodo-

Cat. No.: B031937

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety precautions, handling procedures, and toxicological information for Iodoethane-d5 (CAS No. 6485-58-1), a deuterated ethylating agent frequently utilized in organic synthesis and mechanistic studies. Adherence to these guidelines is critical to ensure personnel safety and prevent adverse environmental impact. The data presented is based on the unlabeled compound, as specific health and safety data for the deuterated form are limited and are assumed to be similar.^[1]

Hazard Identification and Classification

Iodoethane-d5 is a flammable liquid and vapor that is harmful if swallowed, in contact with skin, or inhaled.^[2] It can cause skin irritation, serious eye irritation, and may lead to an allergic skin reaction or asthma-like symptoms if inhaled.^[1] Furthermore, it is suspected of causing genetic defects.^[1]

GHS Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[1]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[2]
Respiratory Sensitization	1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled[1]
Skin Sensitization	1	H317: May cause an allergic skin reaction[1]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[2]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation[1]
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects[1]

NFPA 704 Hazard Diamond

Category	Rating	Description
Health	2	Moderate Hazard - Can cause temporary or minor injury.[1]
Flammability	2	Moderate Hazard - Must be moderately heated or exposed to high ambient temperatures before ignition can occur.[1]
Instability	0	Minimal Hazard - Normally stable, even under fire conditions, and will not react with water.[1]
Special	-	-

Physical and Chemical Properties

Iodoethane-d5 is a liquid that is sensitive to light and moisture.[1][3] It is often supplied with a copper wire or chip as a stabilizer.[4]

Property	Value
Molecular Formula	C2D5I[5]
Molecular Weight	161.00 g/mol [6]
Boiling Point	69-73 °C (lit.)
Melting Point	-108 °C (lit.)
Density	2.013 g/mL at 25 °C
Flash Point	53 °C (127.4 °F) - closed cup
Refractive Index	n20/D 1.5091 (lit.)

Experimental Protocols: Safe Handling and Storage

Given the hazardous nature of Iodoethane-d5, stringent adherence to safe handling and storage protocols is mandatory.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[\[7\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield with safety glasses.[\[1\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are required.[\[7\]](#)
- Skin and Body Protection: Wear a lab coat, long-sleeved clothing, and closed-toe shoes.[\[3\]](#)
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA approved respirator.
[\[1\]](#)

Handling Procedures

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Avoid breathing vapors, mist, or gas.[\[7\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)
- Use only non-sparking tools.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[7\]](#)

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[7]
- Keep the container tightly closed.[7]
- Store refrigerated at +2°C to +8°C.[1]
- Protect from light and moisture.[1][3]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and magnesium.[1]

First-Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If experiencing respiratory symptoms, call a POISON CENTER or doctor immediately.[7]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water. If skin irritation or a rash occurs, get medical advice.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[7]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell. [5] Avoid giving milk, oils, or alcohol.[2]

Accidental Release and Disposal

Accidental Release

- Evacuate personnel from the danger area.[\[1\]](#)
- Remove all sources of ignition.[\[7\]](#)
- Ventilate the area.
- Wear appropriate PPE, including respiratory protection.[\[1\]](#)
- Contain the spill using non-combustible absorbent material (e.g., sand, earth).[\[1\]](#)
- Collect the spilled material and place it in a suitable, closed container for disposal.[\[7\]](#)
- Prevent entry into sewers and public waters.[\[1\]](#)

Disposal

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[3\]](#)[\[7\]](#)

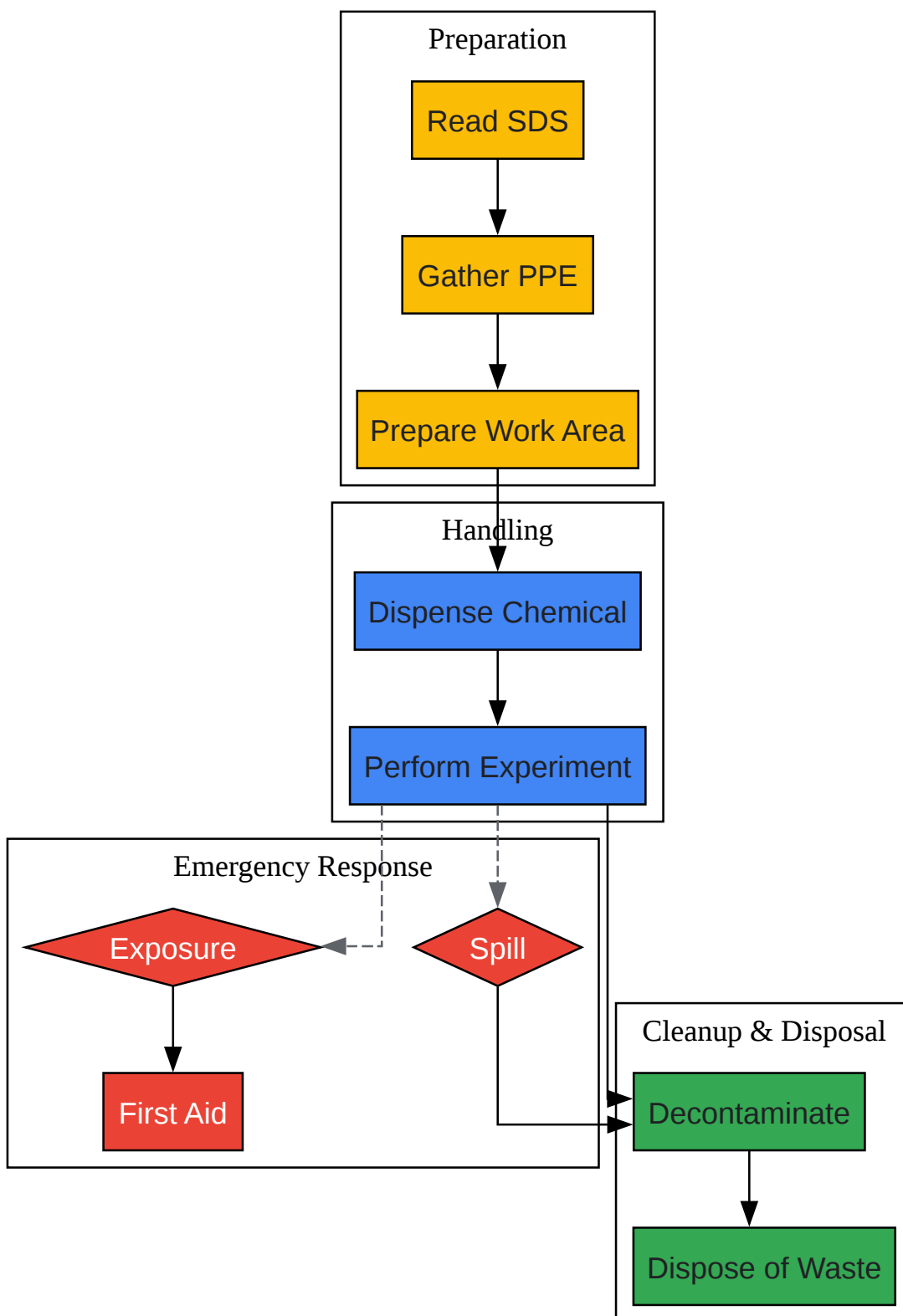
Toxicological Information

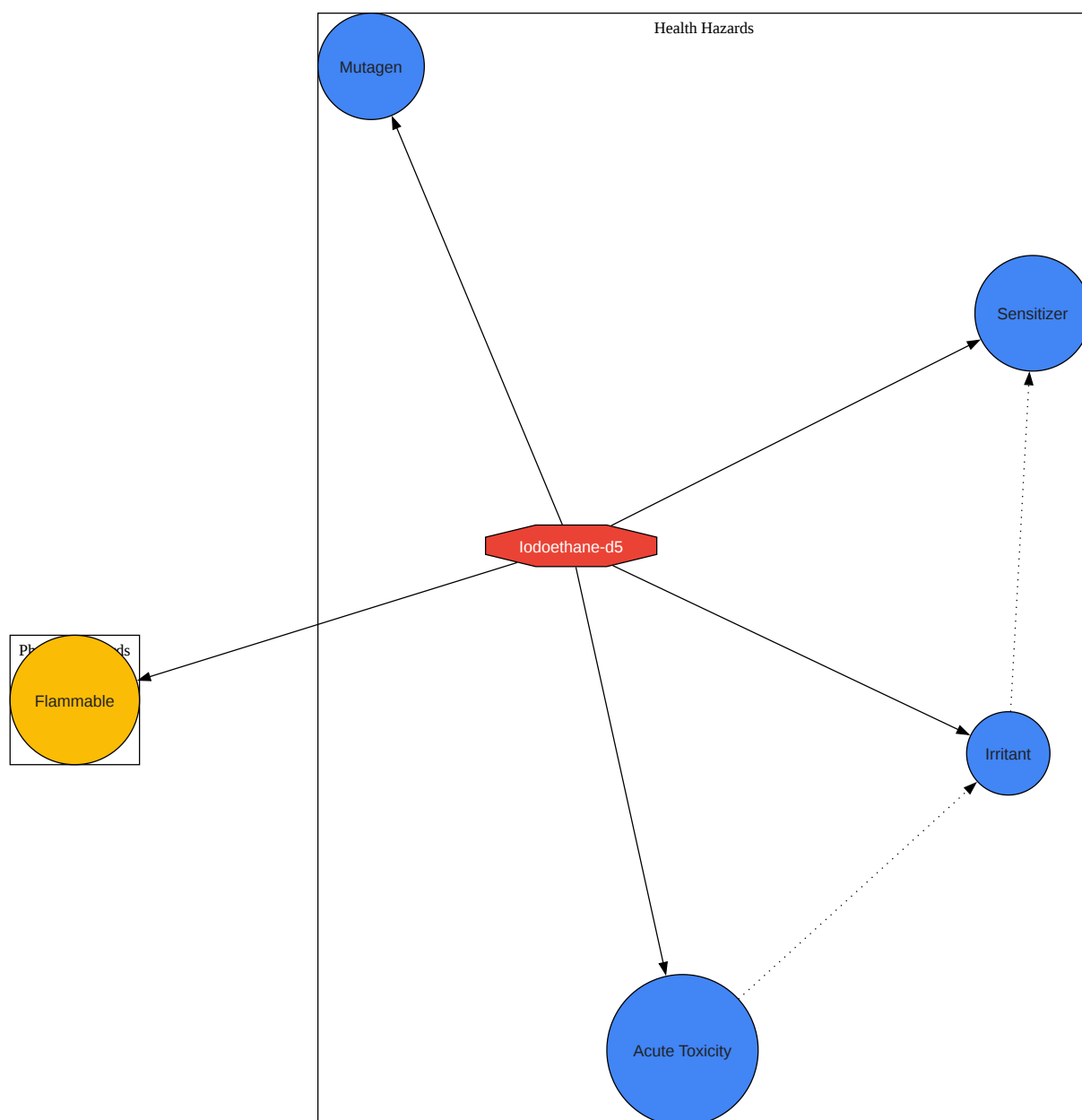
The health and safety data for iodoethane-d5 are generally assumed to be similar to its unlabeled counterpart.[\[1\]](#)

Effect	Description
Acute Toxicity	Harmful if swallowed, in contact with skin, or inhaled.[2]
Skin Corrosion/Irritation	Causes skin irritation.[1]
Serious Eye Damage/Irritation	Causes serious eye irritation.[1]
Sensitization	May cause an allergic skin reaction and may cause allergy or asthma symptoms or breathing difficulties if inhaled.[1]
Germ Cell Mutagenicity	Suspected of causing genetic defects.[1]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[1]
Potential Adverse Human Health Effects	Can cause narcosis, coughing, and shortness of breath. Liver irregularities have been observed based on human evidence.[1]

Visualized Workflows and Hazard Relationships

The following diagrams illustrate the safe handling workflow and the interconnectedness of hazards associated with Iodoethane-d5.





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